

# An In-depth Technical Guide to 1-[(4-bromophenyl)sulfanyl]-4-nitrobenzene

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## Compound of Interest

Compound Name: (4-Bromophenyl)(4-nitrophenyl)sulfane

CAS No.: 21969-12-0

Cat. No.: B151683

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Prepared for: Researchers, Scientists, and Drug Development Professionals

## Abstract

This technical guide provides a comprehensive overview of 1-[(4-bromophenyl)sulfanyl]-4-nitrobenzene, a diaryl sulfide of significant interest in medicinal chemistry and materials science. This document elucidates the compound's chemical identity, physicochemical properties, and established synthesis methodologies, with a focus on the causal factors influencing reaction outcomes. Furthermore, it explores the potential biological activities and applications of this class of compounds, drawing from studies on structurally related molecules to infer its pharmacological potential. Safety and toxicological considerations are also discussed to ensure responsible handling and application. This guide is intended to be a valuable resource for researchers engaged in the discovery and development of novel therapeutic agents and functional materials.

## Introduction and Chemical Identity

1-[(4-bromophenyl)sulfanyl]-4-nitrobenzene, also known by its synonym **(4-Bromophenyl)(4-nitrophenyl)sulfane**, is a diaryl sulfide that has garnered attention due to its structural motifs, which are common in biologically active compounds. The presence of a nitro group, a bromine atom, and a thioether linkage provides a unique electronic and steric profile, making it a valuable intermediate for further chemical modifications and a candidate for biological screening.

Table 1: Chemical Identity and Physicochemical Properties

| Identifier        | Value                                                 |
|-------------------|-------------------------------------------------------|
| IUPAC Name        | 1-[(4-bromophenyl)sulfanyl]-4-nitrobenzene[1]         |
| CAS Number        | 21969-12-0[1]                                         |
| Molecular Formula | C <sub>12</sub> H <sub>8</sub> BrNO <sub>2</sub> S[1] |
| Molecular Weight  | 310.17 g/mol [1]                                      |
| Appearance        | Light-yellow to brown powder or crystals              |
| Purity            | Typically ≥96%                                        |
| Storage           | Room Temperature                                      |

## Synthesis of 1-[(4-bromophenyl)sulfanyl]-4-nitrobenzene: A Mechanistic Perspective

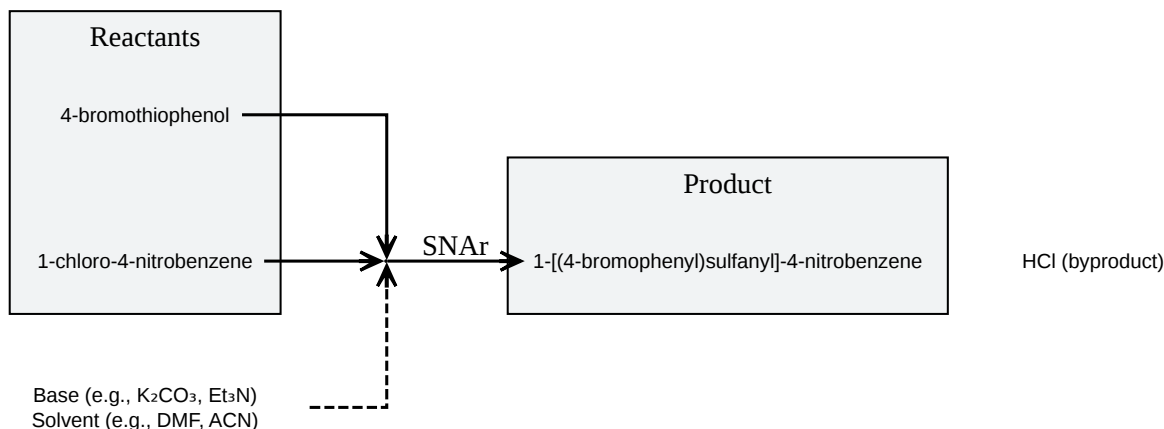
The synthesis of diaryl sulfides such as 1-[(4-bromophenyl)sulfanyl]-4-nitrobenzene is primarily achieved through two robust and versatile methodologies: Nucleophilic Aromatic Substitution (S<sub>N</sub>Ar) and Ullmann condensation. The choice between these methods is often dictated by the availability of starting materials, desired reaction conditions, and scalability.

### Nucleophilic Aromatic Substitution (S<sub>N</sub>Ar): The Preferred Route

The most common and efficient method for synthesizing 1-[(4-bromophenyl)sulfanyl]-4-nitrobenzene is through a Nucleophilic Aromatic Substitution (S<sub>N</sub>Ar) reaction. This approach is

particularly effective due to the presence of the electron-withdrawing nitro group on one of the aromatic rings, which activates the ring towards nucleophilic attack.

Reaction Scheme:



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Figure 1: General scheme for the SNAr synthesis.

Causality Behind Experimental Choices:

- **Nucleophile:** 4-bromothiophenol serves as the sulfur nucleophile. The thiol group (-SH) is readily deprotonated by a base to form the more potent thiophenolate anion.
- **Substrate:** 1-chloro-4-nitrobenzene or 1-fluoro-4-nitrobenzene are excellent substrates. The nitro group at the para position strongly activates the ring for nucleophilic attack by stabilizing the negative charge of the Meisenheimer intermediate through resonance. Halogens at the para position are good leaving groups.
- **Base:** A mild base such as potassium carbonate (K<sub>2</sub>CO<sub>3</sub>) or triethylamine (Et<sub>3</sub>N) is used to deprotonate the thiophenol, generating the thiophenolate nucleophile in situ. The choice of base can influence the reaction rate and side product formation.

- Solvent: A polar aprotic solvent like N,N-dimethylformamide (DMF) or acetonitrile (ACN) is preferred as it can dissolve the reactants and effectively solvate the cation of the base, leaving the anion more nucleophilic.

#### Experimental Protocol: A Self-Validating System

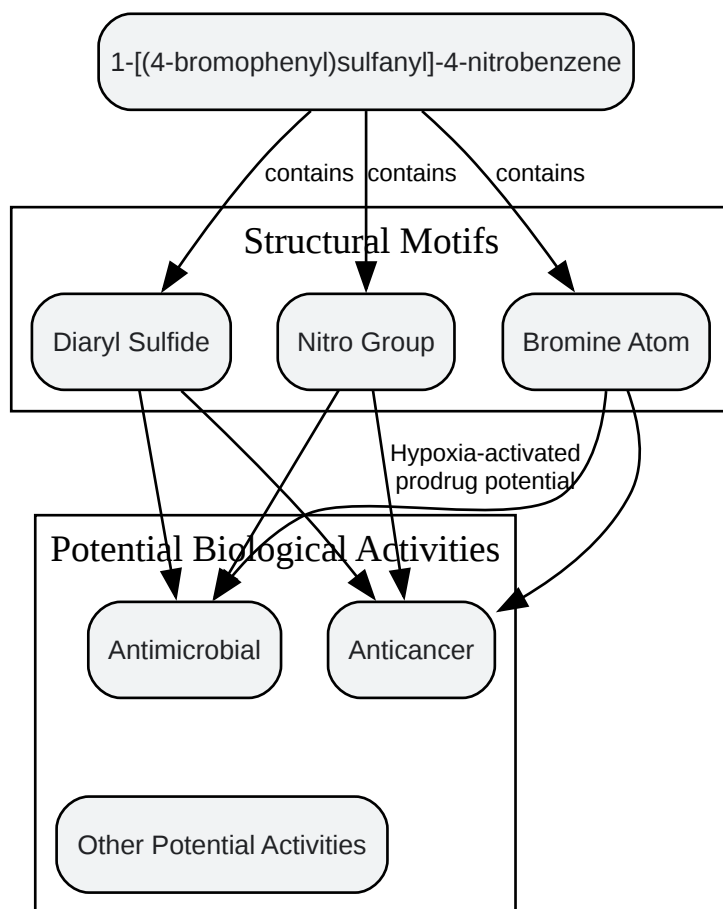
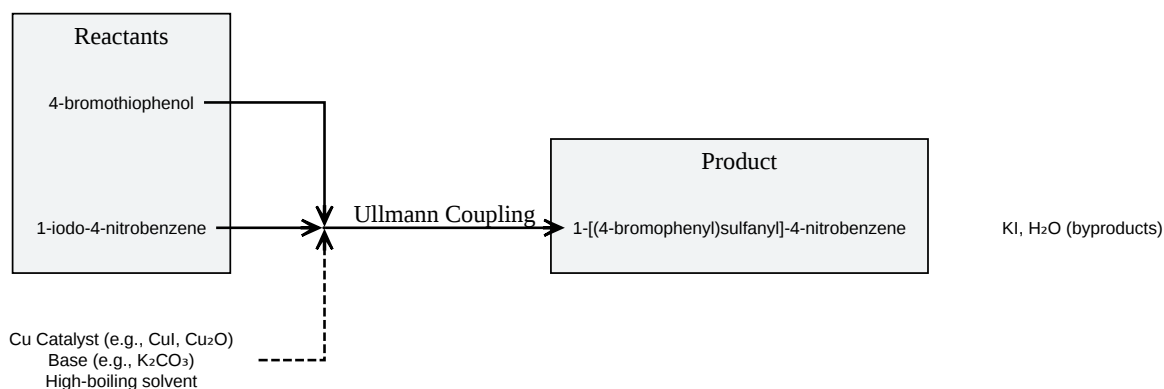
The following protocol is a generalized procedure based on established S<sub>N</sub>Ar reactions for diaryl sulfide synthesis.

- Reaction Setup: To a round-bottom flask equipped with a magnetic stirrer and a reflux condenser, add 4-bromothiophenol (1.0 equivalent) and a suitable polar aprotic solvent (e.g., DMF, 5-10 mL per gram of thiophenol).
- Base Addition: Add a slight excess of a mild base (e.g., K<sub>2</sub>CO<sub>3</sub>, 1.2 equivalents) to the stirred solution. Stir the mixture at room temperature for 15-30 minutes to ensure the formation of the thiophenolate.
- Substrate Addition: Dissolve 1-chloro-4-nitrobenzene (1.0 equivalent) in a minimal amount of the reaction solvent and add it dropwise to the reaction mixture.
- Reaction Conditions: Heat the reaction mixture to a temperature between 80-120 °C and monitor the reaction progress by Thin Layer Chromatography (TLC). The reaction is typically complete within 4-12 hours.
- Workup and Purification: After completion, cool the reaction mixture to room temperature and pour it into cold water. The crude product will precipitate out. Collect the solid by filtration, wash with water to remove inorganic salts, and dry. The crude product can be further purified by recrystallization from a suitable solvent like ethanol to yield the final product as a light-yellow to brown solid.

## Ullmann Condensation: A Copper-Catalyzed Alternative

The Ullmann condensation is another classical method for the formation of diaryl sulfides. This reaction involves the copper-catalyzed coupling of an aryl halide with a thiophenol.

Reaction Scheme:



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Figure 3: Inferred biological potential based on structural motifs.

## Safety and Toxicological Profile

A thorough understanding of the toxicological profile of 1-[(4-bromophenyl)sulfanyl]-4-nitrobenzene is crucial for its safe handling and for assessing its potential as a therapeutic agent. While specific toxicological data for this compound is limited, the toxicity of its constituent moieties provides valuable insights.

- Nitroaromatic Compounds:** Many nitroaromatic compounds are known to be toxic and can cause methemoglobinemia, a condition where the iron in hemoglobin is oxidized, reducing its oxygen-carrying capacity. They are also often mutagenic.
- Brominated Aromatic Compounds:** Some brominated aromatic compounds can be persistent in the environment and may have toxic effects, including potential hepatotoxicity. [2] Table 2: GHS Hazard Information

| Pictogram                               | Signal Word | Hazard Statement            |
|-----------------------------------------|-------------|-----------------------------|
| GHS07 (Exclamation Mark)                | Warning     | H302: Harmful if swallowed. |
| H315: Causes skin irritation.           |             |                             |
| H319: Causes serious eye irritation.    |             |                             |
| H335: May cause respiratory irritation. |             |                             |

It is imperative to handle 1-[(4-bromophenyl)sulfanyl]-4-nitrobenzene with appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat, in a well-ventilated area or fume hood.

## Conclusion and Future Directions

1-[(4-bromophenyl)sulfanyl]-4-nitrobenzene is a readily synthesizable diaryl sulfide with significant potential for applications in medicinal chemistry and materials science. The well-established SNAr and Ullmann condensation reactions provide reliable methods for its preparation. While direct biological data is currently scarce, the presence of the diaryl sulfide

core, a nitro group, and a bromine atom strongly suggests that this compound may possess valuable antimicrobial and anticancer properties.

Future research should focus on:

- **Detailed Biological Evaluation:** Systematic screening of 1-[(4-bromophenyl)sulfanyl]-4-nitrobenzene against a panel of microbial pathogens and cancer cell lines to determine its activity and selectivity.
- **Mechanism of Action Studies:** Elucidation of the molecular targets and pathways through which this compound exerts its biological effects.
- **Structure-Activity Relationship (SAR) Studies:** Synthesis and evaluation of a library of analogs to optimize potency and reduce toxicity.
- **Toxicological Assessment:** Comprehensive in vitro and in vivo toxicological studies to establish a clear safety profile.

This technical guide serves as a foundational document to stimulate and guide further research into the promising potential of 1-[(4-bromophenyl)sulfanyl]-4-nitrobenzene.

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